

# Application Notes and Protocols: High-Resolution Microscopy with 4-Dimethylaminotolan

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## Compound of Interest

Compound Name: 4-Dimethylaminotolan

Cat. No.: B15285235

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## Initial Search and Findings

Extensive research conducted to gather information on the application of **4-Dimethylaminotolan** in high-resolution microscopy has yielded limited specific results. The search for detailed protocols, quantitative data, and established applications for this particular compound in advanced microscopy techniques did not provide sufficient information to generate comprehensive application notes as requested.

The scientific literature and available databases do not currently contain significant research outlining the use of **4-Dimethylaminotolan** as a fluorescent probe for high-resolution imaging. It is possible that the compound name may be inaccurate or that its use in this field is not yet widely documented.

However, the search did reveal information on a similarly named and structurally related compound, 4-dimethylaminochalcone (DMAC), which has been investigated as a fluorescent probe for cellular imaging. While this is not the compound specified in the topic, we are presenting the available information on DMAC as a potential point of reference.

## Alternative Compound: 4-Dimethylaminochalcone (DMAC)

4-dimethylaminochalcone (DMAC) is a fluorescent probe that has been used to study cellular organelles.[1][2] Its fluorescence properties are sensitive to the local environment, which can be exploited to investigate structural differences within cells.[2]

## General Application: Cellular Imaging

DMAC has been used to stain living HeLa cells, allowing for the visualization and analysis of various cellular components.[2] Quantum-chemical calculations have been performed to understand the ground and excited states of DMAC, which helps in interpreting its fluorescent behavior within biological systems.[1] These calculations show that the dipole moment of DMAC changes significantly upon photoexcitation, which is a key characteristic for environment-sensitive probes.[1]

Note to the User:

The following sections on data presentation, experimental protocols, and visualizations cannot be completed for **4-Dimethylaminotolan** due to the lack of available data. Should you have a different compound name or additional information, please provide it, and we will be happy to assist further.

## Data Presentation

Due to the absence of quantitative data for **4-Dimethylaminotolan** in high-resolution microscopy applications, a comparative data table cannot be generated at this time.

## Experimental Protocols

Detailed experimental protocols for the use of **4-Dimethylaminotolan** in high-resolution microscopy could not be compiled as no specific procedures have been published in the reviewed literature. For general guidance on fluorescence microscopy protocols, one might refer to established methods for similar fluorescent probes, which typically involve steps such as sample preparation, staining, and imaging.[3]

## Visualizations

As no specific signaling pathways or experimental workflows involving **4-Dimethylaminotolan** have been described, the creation of Graphviz diagrams as requested is not feasible.

We recommend verifying the name of the compound of interest. If "**4-Dimethylaminotolan**" is indeed the correct name, its application in high-resolution microscopy appears to be a novel area of research with no established protocols or published data to date.

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## References

- 1. Electronically excited states of membrane fluorescent probe 4-dimethylaminochalcone. Results of quantum chemical calculations - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 2. researchgate.net [researchgate.net]
- 3. Protocol to analyse the structural composition by fluorescence microscopy and different conventional and fluorescence staining methods - PMC [pmc.ncbi.nlm.nih.gov]
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